

What is the chemical structure of Tetrahydrodehydrodiconiferyl alcohol?

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Compound of Interest

Compound Name: *Tetrahydrodehydrodiconiferyl alcohol*

Cat. No.: *B3029091*

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An In-depth Technical Guide to Tetrahydrodehydrodiconiferyl Alcohol

For researchers, scientists, and professionals in drug development, understanding the chemical intricacies and biological relevance of natural compounds is paramount.

Tetrahydrodehydrodiconiferyl alcohol, a lignan of interest, is presented here in a detailed technical overview, encompassing its chemical structure, physicochemical properties, and biosynthetic context.

Chemical Structure and Identification

Tetrahydrodehydrodiconiferyl alcohol (TDDC) is a phenylpropanoid derivative belonging to the lignan class of natural products. Its chemical identity is established by the Chemical Abstracts Service (CAS) number 5234-70-8. The molecular formula of

Tetrahydrodehydrodiconiferyl alcohol is $C_{20}H_{26}O_6$, and it has a molecular weight of 362.42 g/mol .^[1]

The core structure of **Tetrahydrodehydrodiconiferyl alcohol** is a dihydrobenzofuran ring system. It is biochemically derived from the reduction of dihydrodehydrodiconiferyl alcohol.^[2] This reduction saturates a propenyl side chain to a propyl group. The IUPAC name for the closely related (7S,8R)-Dihydrodehydrodiconiferyl Alcohol is 4-[(2S,3R)-3-(hydroxymethyl)-5-(3-hydroxypropyl)-7-methoxy-2,3-dihydro-1-benzofuran-2-yl]-2-methoxyphenol.^[3] Based on this,

the structure of **Tetrahydrodehydrodiconiferyl alcohol** consists of a central dihydrobenzofuran moiety with methoxy and hydroxy substitutions.

Physicochemical Properties

Quantitative data for **Tetrahydrodehydrodiconiferyl alcohol** is limited, with some properties being predicted through computational models. A summary of available data is presented below for reference.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₆ O ₆	PubChem
Molecular Weight	362.42 g/mol	ChemicalBook[1]
Boiling Point	573.7 ± 50.0 °C (Predicted)	ChemicalBook[1]
CAS Number	5234-70-8	ChemicalBook[1], MedChemExpress[4][5]

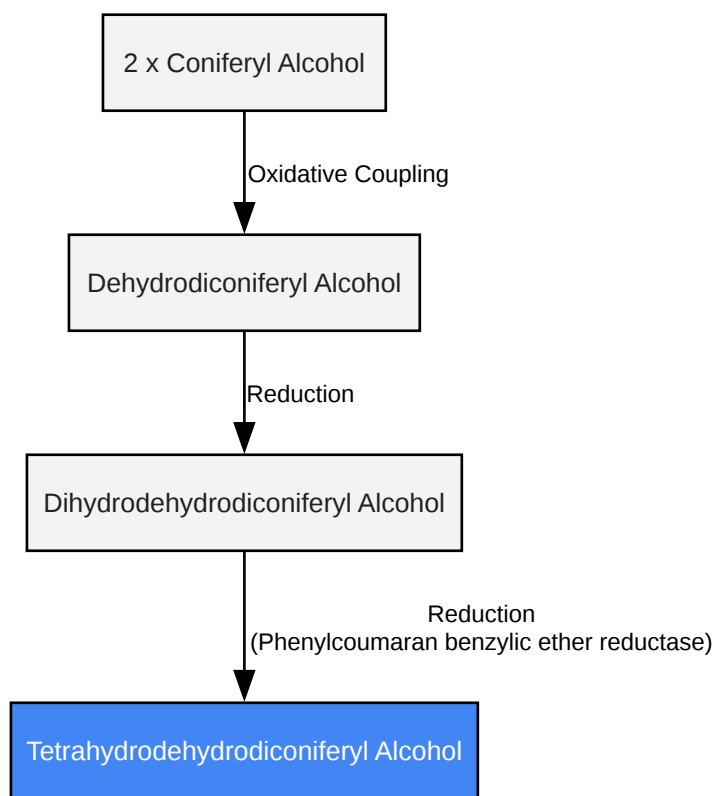
Biosynthesis and Experimental Protocols

Tetrahydrodehydrodiconiferyl alcohol is a downstream product in the biosynthetic pathway of lignans. This pathway originates from the dimerization of coniferyl alcohol.

Biosynthetic Pathway

The formation of **Tetrahydrodehydrodiconiferyl alcohol** can be conceptualized in the following sequence:

- **Dimerization of Coniferyl Alcohol:** Two molecules of coniferyl alcohol undergo oxidative coupling to form dehydrodiconiferyl alcohol.
- **Reduction to Dihydrodehydrodiconiferyl Alcohol:** The propenyl side chain of dehydrodiconiferyl alcohol is reduced to a propyl group, yielding dihydrodehydrodiconiferyl alcohol.
- **Formation of Tetrahydrodehydrodiconiferyl Alcohol:** Further reduction, catalyzed by enzymes such as phenylcoumaran benzylic ether reductase, leads to the formation of

Tetrahydrodehydrodiconiferyl alcohol.[2]

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Biosynthesis of **Tetrahydrodehydrodiconiferyl alcohol**.

Experimental Synthesis Protocol

A detailed experimental protocol for the direct synthesis of **Tetrahydrodehydrodiconiferyl alcohol** is not readily available in the cited literature. However, a plausible synthetic route involves the chemical reduction of dihydrodehydrodiconiferyl alcohol. The synthesis of the precursor, dihydrodehydrodiconiferyl alcohol, has been described in detail.[6]

Step 1: Synthesis of Dihydrodehydrodiconiferyl Alcohol

A multi-step synthesis for (rac)-trans-dihydrodehydrodiconiferyl alcohol has been reported, starting from commercially available materials and involving key steps such as C-H insertion catalyzed by a Rhodium(II) complex.[6][7] For a detailed protocol, researchers are directed to the primary literature.[6]

Step 2: Reduction of Dihydrodehydrodiconiferyl Alcohol to **Tetrahydrodehydrodiconiferyl Alcohol** (Proposed)

- Materials: Dihydrodehydrodiconiferyl alcohol, a suitable reducing agent (e.g., H₂ over Palladium on carbon), and an appropriate solvent (e.g., ethanol or ethyl acetate).
- Procedure:
 - Dissolve dihydrodehydrodiconiferyl alcohol in the chosen solvent in a reaction vessel.
 - Add a catalytic amount of the reducing agent (e.g., 5-10 mol% Pd/C).
 - Purge the reaction vessel with an inert gas (e.g., argon or nitrogen) and then introduce hydrogen gas (typically at atmospheric pressure or slightly above).
 - Stir the reaction mixture at room temperature.
 - Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
 - Upon completion, filter the reaction mixture to remove the catalyst.
 - Evaporate the solvent under reduced pressure.
 - Purify the resulting crude product, **Tetrahydrodehydrodiconiferyl alcohol**, using column chromatography on silica gel.

Biological Activity and Potential Applications

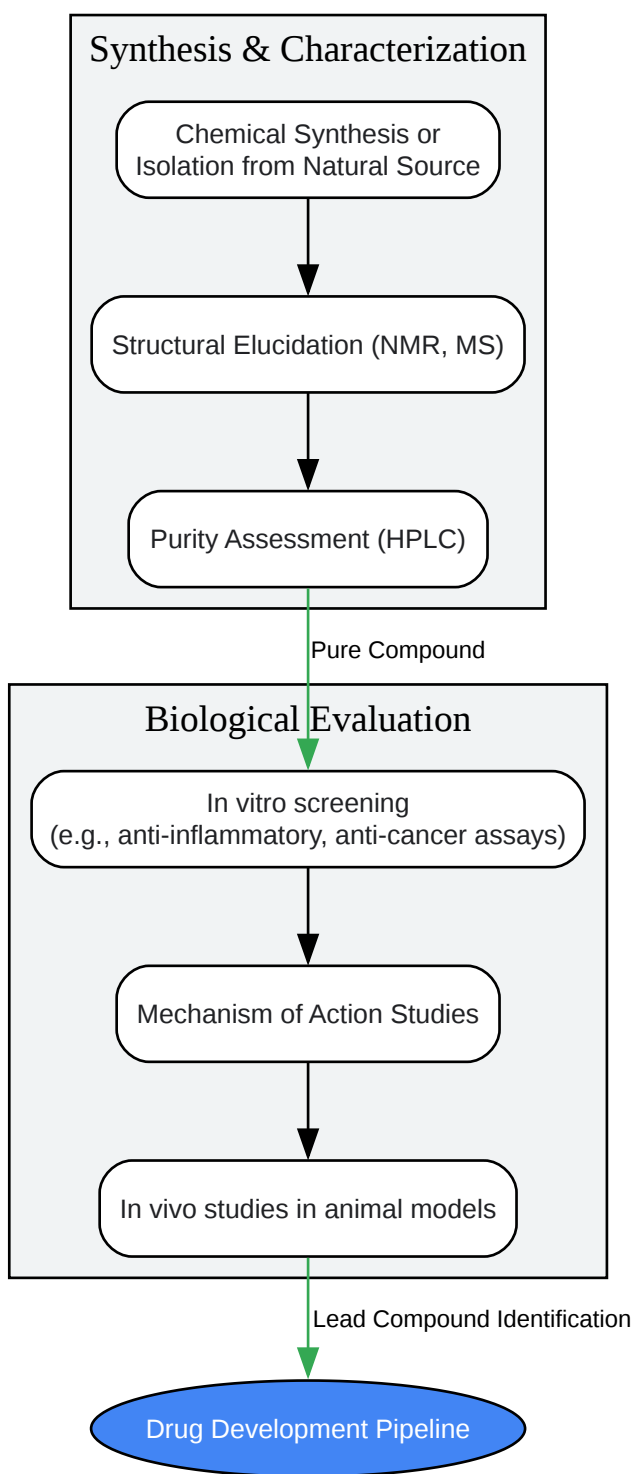
While the biological activities of precursor molecules like dehydrodiconiferyl alcohol (DHCA) and dihydrodehydrodiconiferyl alcohol are more extensively studied, the specific bioactivity of **Tetrahydrodehydrodiconiferyl alcohol** is an area of ongoing research.

DHCA, isolated from *Cucurbita moschata*, has demonstrated anti-adipogenic and anti-lipogenic effects in 3T3-L1 cells and primary mouse embryonic fibroblasts, suggesting potential applications in anti-obesity therapeutics.[8] Related lignans have also been reported to possess anti-inflammatory and antitumor properties.[9][10] The structural modifications in **Tetrahydrodehydrodiconiferyl alcohol** compared to its precursors may lead to altered

biological activities, warranting further investigation into its pharmacological potential. The involvement of reductases in its formation in woody tissues also suggests a role in plant physiology, possibly related to heartwood formation.[2]

Logical Workflow for Investigating Tetrahydrodehydrodiconiferyl Alcohol

For researchers aiming to explore the therapeutic potential of **Tetrahydrodehydrodiconiferyl alcohol**, a structured investigative workflow is essential.



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